

Investigating the boiling and melting points of 3-Heptanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Heptanol

Cat. No.: B047328

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An In-depth Technical Guide to the Physicochemical Properties of **3-Heptanol**: Boiling and Melting Points

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of organic compounds is fundamental. This guide provides a detailed examination of the boiling and melting points of **3-Heptanol**, including experimental methodologies for their determination.

Physicochemical Data of 3-Heptanol

3-Heptanol (CAS No: 589-82-2), also known as ethyl n-butyl carbinol, is a secondary alcohol with the molecular formula $C_7H_{16}O$.^[1] Its physical properties, particularly its boiling and melting points, are crucial for its handling, purification, and application in various chemical syntheses.

Data Summary

The experimentally determined boiling and melting points of **3-Heptanol** are summarized in the table below. It is important to note that boiling points are highly dependent on atmospheric pressure.

Physical Property	Value	Conditions
Boiling Point	156 °C[2]	760 mmHg
156.7 °C[3]	760 mmHg	
146-162 °C	(lit.)	
66 °C[4][5][6]	20 mmHg	
Melting Point	-70 °C[2][4][5][6]	

Note: One source reported a melting point of 60°C, which is considered an outlier when compared to multiple other consistent sources reporting -70°C.[3]

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the boiling and melting points of a liquid organic compound such as **3-Heptanol**.

Boiling Point Determination: Capillary Method

This method, also known as the Siwoloboff method, is a common micro-scale technique for determining the boiling point of a liquid.[7]

Apparatus:

- Thiele tube or oil bath setup (beaker with high-boiling mineral oil and a hot plate with magnetic stirring)
- Thermometer (-10 to 200 °C range)
- Small test tube (fusion tube)
- Capillary tubes (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Sample of **3-Heptanol**

Procedure:

- **Sample Preparation:** Add a few drops of **3-Heptanol** into the small test tube, enough to create a column of liquid approximately 2-3 cm high.
- **Capillary Insertion:** Place a capillary tube, with its sealed end facing up, into the test tube containing the **3-Heptanol**.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band. Ensure the bottom of the test tube is aligned with the thermometer's bulb.
- **Heating:** Immerse the assembly into a Thiele tube or an oil bath. The heat should be applied gradually.^[7]
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This occurs as the air trapped in the capillary expands and is replaced by the vapor of the liquid.
- **Boiling Point Identification:** Continue heating until a rapid and continuous stream of bubbles is observed. Then, remove the heat source. The boiling point is the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube.^{[7][8]}
- **Verification:** For accuracy, allow the apparatus to cool slightly and then repeat the heating process to obtain a consistent reading.

Melting Point Determination

Given the very low melting point of **3-Heptanol** (-70 °C), a standard heating apparatus is unsuitable. A cooling bath is required for this determination.

Apparatus:

- Low-temperature thermometer
- Small test tube
- Stirring rod

- Cooling bath (e.g., a Dewar flask filled with a mixture of dry ice and acetone or ethanol)
- Sample of **3-Heptanol**

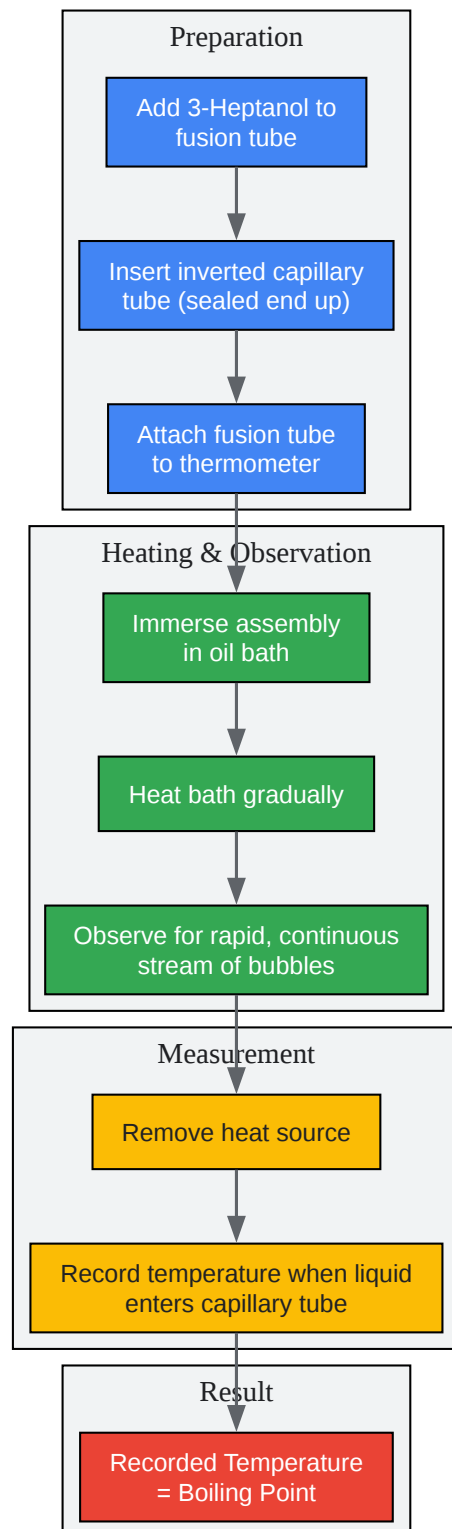
Procedure:

- Sample Preparation: Place a small amount of **3-Heptanol** into a test tube.
- Cooling: Immerse the test tube in the cooling bath. The sample should be stirred gently with the low-temperature thermometer to ensure uniform cooling and prevent supercooling.
- Observation of Freezing: The freezing point is the temperature at which the first crystals appear and remain. This temperature is recorded. For a pure compound, the freezing point is equivalent to the melting point.
- Observation of Melting: To confirm, remove the test tube from the cooling bath and allow it to warm up slowly. The melting point is the temperature at which the last crystal disappears.
- Melting Range: Record the temperature range from the beginning of melting to the complete liquefaction of the solid.^[9] A narrow melting range (typically 0.5-1.0°C) is indicative of a pure compound.^{[10][11]}

Visualized Workflows

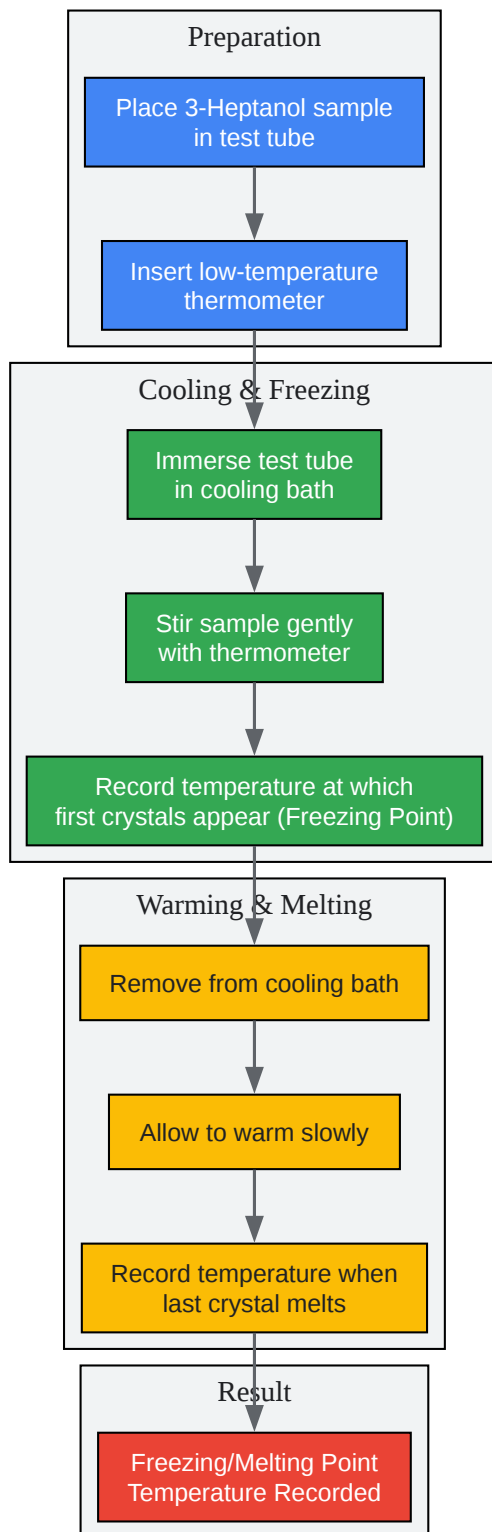
The following diagrams illustrate the logical flow of the experimental procedures described above.

Boiling Point Determination Workflow

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Caption: Workflow for Boiling Point Determination.

Melting Point Determination Workflow (Low Temp)

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Caption: Workflow for Melting Point Determination.

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- To cite this document: BenchChem. [Investigating the boiling and melting points of 3-Heptanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047328#investigating-the-boiling-and-melting-points-of-3-heptanol]

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